

# A Comprehensive Technical Guide to N-[(4-bromophenyl)methyl]acetamide

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## Compound of Interest

Compound Name:	N-[(4-bromophenyl)methyl]acetamide
CAS No.:	90561-76-5
Cat. No.:	B3023397

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **N-[(4-bromophenyl)methyl]acetamide**, a versatile chemical intermediate with significant potential in medicinal chemistry and materials science. This document moves beyond a simple recitation of facts to offer insights into its synthesis, properties, and applications, grounded in established scientific principles.

## Chemical Identity and Nomenclature

Correctly identifying a chemical compound is the cornerstone of reproducible research. **N-[(4-bromophenyl)methyl]acetamide** is systematically named according to IUPAC nomenclature, which provides an unambiguous description of its molecular structure.

The IUPAC name, **N-[(4-bromophenyl)methyl]acetamide**, clearly defines the connectivity of the atoms. It indicates an acetamide group where the nitrogen atom is substituted with a (4-bromophenyl)methyl group, also known as a 4-bromobenzyl group.

Synonyms: A common and accepted synonym for this compound is N-(4-bromobenzyl)acetamide.[1][2] Researchers may encounter either name in scientific literature and chemical supplier catalogs.

CAS Number: The Chemical Abstracts Service (CAS) has assigned the unique identifier 90561-76-5 to this compound, which should be used for definitive identification in databases and publications.[1][3][4]

Molecular Structure:

Caption: 2D structure of **N-[(4-bromophenyl)methyl]acetamide**.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is crucial for its handling, storage, and application in experimental work.

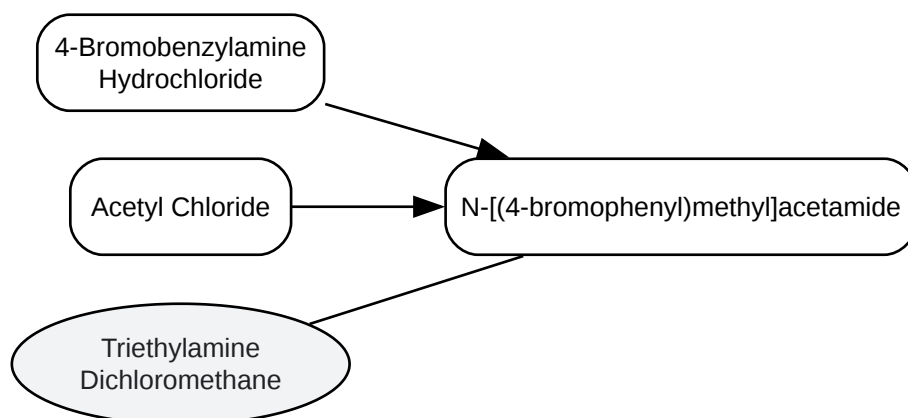
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO	[1][4]
Molecular Weight	228.09 g/mol	[1][4]
Appearance	Yellow solid	[4]
Purity	Typically ≥97%	[1]

Note: Experimental data for properties such as melting point, boiling point, and solubility for **N-[(4-bromophenyl)methyl]acetamide** (CAS 90561-76-5) are not readily available in the reviewed literature. Researchers should perform their own characterization or consult supplier-specific documentation.

## Synthesis and Mechanistic Insights

The synthesis of **N-[(4-bromophenyl)methyl]acetamide** is a straightforward yet illustrative example of nucleophilic acyl substitution. A common and efficient laboratory-scale synthesis involves the reaction of 4-bromobenzylamine with an acetylating agent.

## Reaction Scheme:



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Caption: General reaction scheme for the synthesis.

## Detailed Experimental Protocol:

A reported synthesis of N-(4-bromobenzyl)acetamide involves the following steps<sup>[4]</sup>:

- **Reaction Setup:** To a solution of 4-bromobenzylamine hydrochloride (1.2 g, 5.4 mmol) and triethylamine (5.5 g, 54 mmol) in dichloromethane (10 mL), acetyl chloride (555 mg, 7.02 mmol) is added at 0 °C.
- **Reaction Progression:** The reaction mixture is stirred for 2 hours at 30 °C.
- **Work-up:** The mixture is then concentrated. The resulting residue is dissolved in dichloromethane (30 mL), washed with water, and dried over sodium sulfate.
- **Isolation:** The solvent is removed under reduced pressure to yield the product.

## Causality and Experimental Choices:

- **Choice of Base:** Triethylamine is used in significant excess to neutralize the hydrochloric acid liberated from the 4-bromobenzylamine hydrochloride starting material and the HCl generated during the reaction of the amine with acetyl chloride. This is crucial to ensure that the free amine is available to act as a nucleophile.

- Solvent: Dichloromethane is an excellent solvent for this reaction as it is relatively inert and effectively dissolves the reactants.
- Temperature Control: The initial addition of acetyl chloride is performed at 0 °C to control the exothermic nature of the acylation reaction and prevent potential side reactions.

## Spectral Characterization

The identity and purity of the synthesized **N-[(4-bromophenyl)methyl]acetamide** can be confirmed using various spectroscopic techniques.

### <sup>1</sup>H NMR Spectroscopy:

The proton NMR spectrum provides characteristic signals that correspond to the different types of protons in the molecule. Based on a reported synthesis, the following peaks were observed in DMSO-d<sub>6</sub> at 400 MHz[4]:

- δ 2.00 (s, 3H): This singlet corresponds to the three protons of the methyl group of the acetamide moiety.
- δ 4.33 (d, J= 6.4 Hz, 2H): This doublet represents the two protons of the methylene bridge between the phenyl ring and the nitrogen atom. The coupling to the adjacent N-H proton results in the doublet splitting.
- δ 6.26 (s, 1H): This singlet is attributed to the proton of the amide (N-H) group.
- δ 7.13 (d, J= 8.4 Hz, 2H): This doublet corresponds to the two aromatic protons ortho to the methylene group.
- δ 7.43 (d, J= 8.4 Hz, 2H): This doublet represents the two aromatic protons meta to the methylene group (and ortho to the bromine atom).

### Mass Spectrometry:

Liquid Chromatography-Mass Spectrometry (LC-MS) is a powerful tool for confirming the molecular weight of the product. For **N-[(4-bromophenyl)methyl]acetamide**, a prominent ion at m/z 228 [M+H]<sup>+</sup> is expected, corresponding to the protonated molecule[4].

## Applications in Research and Drug Development

**N-[(4-bromophenyl)methyl]acetamide** serves as a valuable building block in organic synthesis, particularly in the development of bioactive molecules.

- **Intermediate for Pharmaceuticals and Agrochemicals:** Its structure allows for further chemical modifications, making it a useful intermediate in the synthesis of more complex molecules with potential applications in the pharmaceutical and agrochemical industries.[1]
- **Synthesis of Receptor Ligands and Enzyme Inhibitors:** The presence of the aromatic bromo substituent is particularly advantageous as it facilitates cross-coupling reactions, such as Suzuki and Heck couplings. This allows for the introduction of diverse functional groups, which is a common strategy in the synthesis of receptor ligands and enzyme inhibitors.[1]
- **Development of Bioactive Molecules:** The acetamide moiety can participate in hydrogen bonding interactions, which are crucial for the binding of molecules to biological targets. The 4-bromophenyl group provides a scaffold that can be further functionalized to optimize binding affinity and selectivity.
- **Lipase Synthesis:** It has been mentioned as a chemical used in the synthesis of lipase, suggesting a role in the development of biocatalysts or related research.[3]

## Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **N-[(4-bromophenyl)methyl]acetamide**.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or vapors.
- **Handling:** Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- **Storage:** Store in a cool, dry place away from incompatible materials.

Disclaimer: This information is for educational purposes only. A comprehensive and specific Safety Data Sheet (SDS) for **N-[(4-bromophenyl)methyl]acetamide** (CAS 90561-76-5) should be consulted before handling this chemical.

## Conclusion

**N-[(4-bromophenyl)methyl]acetamide** is a chemical compound with a well-defined structure and accessible synthetic route. Its utility as a versatile intermediate, particularly due to the presence of the reactive bromophenyl group, makes it a valuable tool for researchers in medicinal chemistry and organic synthesis. Further exploration of its potential in the development of novel therapeutic agents and other advanced materials is warranted.

## References

- MySkinRecipes. N-(4-Bromobenzyl)acetamide. Available from: [\[Link\]](#)
- Lead Sciences. N-(4-Bromobenzyl)acetamide. Available from: [\[Link\]](#)

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## Sources

- 1. N-(4-Bromobenzyl)acetamide [[myskinrecipes.com](https://myskinrecipes.com)]
- 2. N-(4-bromophenyl)-N-methylacetamide | C<sub>9</sub>H<sub>10</sub>BrNO | CID 4324567 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. biosynth.com [[biosynth.com](https://biosynth.com)]
- 4. AcetaMide, N-[(4-bromophenyl)methyl]- synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
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